

# N-Methylmescaline Hydrochloride: A Technical Guide to Solubility

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This in-depth technical guide provides a comprehensive overview of the solubility of **N-Methylmescaline hydrochloride** in various solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development, offering critical data and methodologies for the effective handling and formulation of this compound.

## **Quantitative Solubility Data**

The solubility of a compound is a critical physicochemical property that influences its bioavailability, formulation, and potential therapeutic applications. The following table summarizes the available quantitative solubility data for **N-Methylmescaline hydrochloride** in several common laboratory solvents. It is important to note that the precise experimental conditions, such as temperature, were not specified in the source literature for all data points.



Solvent	Chemical Formula	Molar Mass ( g/mol )	Solubility (mg/mL)	Temperature (°C)
Dimethylformami de (DMF)	C <sub>3</sub> H <sub>7</sub> NO	73.09	0.5[1]	Not Specified
Dimethyl sulfoxide (DMSO)	C2H6OS	78.13	3[1]	Not Specified
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	46.07	10[1]	Not Specified
Phosphate- Buffered Saline (PBS, pH 7.2)	-	-	3[1]	Not Specified

## **Experimental Protocols for Solubility Determination**

Accurate and reproducible solubility data is essential for any research or development endeavor. The following sections outline detailed experimental protocols for the qualitative and quantitative determination of **N-Methylmescaline hydrochloride** solubility. These protocols are based on established methodologies for amine salts and can be adapted to specific laboratory requirements.

## **Qualitative Solubility Determination**

A preliminary qualitative assessment of solubility in various solvents is a crucial first step to guide further quantitative analysis and formulation development.

Objective: To visually assess the solubility of **N-Methylmescaline hydrochloride** in a range of solvents.

#### Materials:

- N-Methylmescaline hydrochloride
- Selection of solvents (e.g., water, ethanol, methanol, chloroform, acetone, ethyl acetate)
- Small test tubes or vials



- Vortex mixer
- Spatula

#### Procedure:

- Add approximately 1-2 mg of N-Methylmescaline hydrochloride to a clean, dry test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vortex the mixture vigorously for 30-60 seconds.
- Visually inspect the solution for the presence of undissolved solid particles.
- Record the observation as "soluble," "partially soluble," or "insoluble."
- Repeat the procedure for each solvent to be tested.

## Quantitative Solubility Determination by the Equilibrium Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.

Objective: To determine the quantitative solubility of **N-Methylmescaline hydrochloride** in a specific solvent at a controlled temperature.

#### Materials:

- N-Methylmescaline hydrochloride
- Chosen solvent of interest
- Shaking incubator or water bath with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)



- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for analysis

#### Procedure:

- Add an excess amount of N-Methylmescaline hydrochloride to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The excess solid is crucial to ensure that a saturated solution is achieved.
- Place the sealed container in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a sufficient period to allow for equilibrium to be reached (typically 24-48 hours). A preliminary time-course study can be conducted to determine the optimal equilibration time.
- After equilibration, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
- Accurately dilute the filtered saturated solution with the solvent to a concentration within the linear range of the analytical method.
- Analyze the concentration of N-Methylmescaline hydrochloride in the diluted solution using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry.
- Calculate the solubility of N-Methylmescaline hydrochloride in the solvent, taking into account the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

## **Analytical Method for Quantification**



A validated analytical method is essential for the accurate quantification of **N-Methylmescaline hydrochloride** in the solubility experiments. While a specific validated method for **N-Methylmescaline hydrochloride** was not found in the reviewed literature, a method for the closely related compound, mescaline, can be adapted. A liquid chromatography-tandem mass spectrometry (LC-MS/MS) method has been developed for the quantification of mescaline and its metabolites in human plasma, demonstrating high sensitivity and specificity[2].

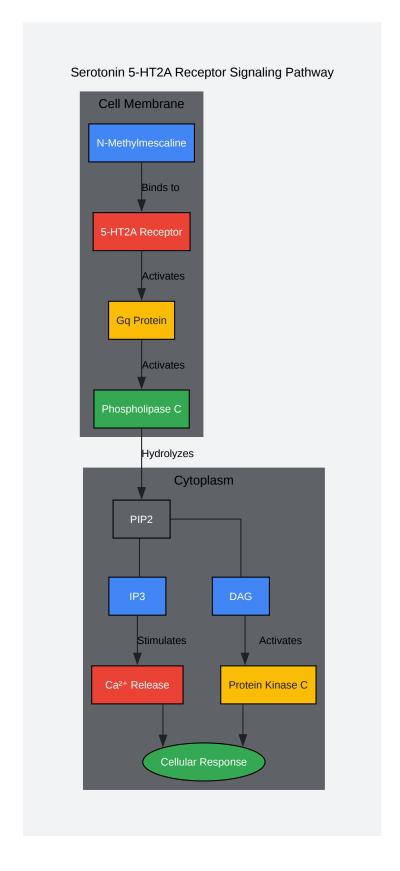
#### Adapted HPLC-UV Method:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer, pH 3.0) and an organic modifier (e.g., acetonitrile or methanol). The exact ratio should be optimized to achieve good peak shape and retention time.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10-20 μL.
- Detection: UV detection at a wavelength corresponding to the maximum absorbance of N-Methylmescaline hydrochloride (to be determined by UV-Vis spectrophotometry).
- Quantification: A calibration curve should be prepared using standard solutions of N-Methylmescaline hydrochloride of known concentrations.

## Visualizations Serotonin 5-HT2A Receptor Signaling Pathway

N-Methylmescaline is known to be a modulator of serotonin receptors. The following diagram illustrates a simplified signaling pathway of the 5-HT2A receptor, a key target for many psychedelic compounds.





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Caption: Serotonin 5-HT2A Receptor Signaling Cascade.

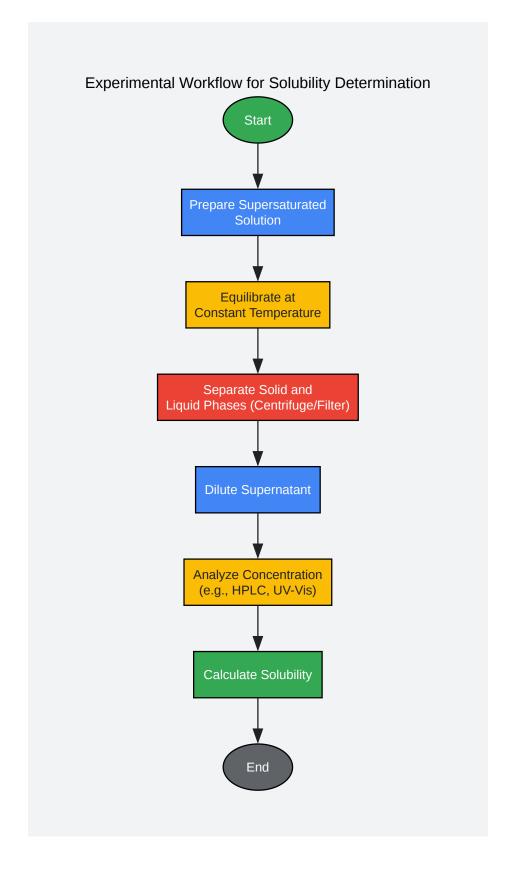




## **Experimental Workflow for Solubility Determination**

The following diagram outlines the logical steps involved in the experimental determination of a compound's solubility.





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Caption: Workflow for Solubility Determination.



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